

Technical Guide: Molecular Weight of 9-(Bromomethyl)nonadecane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 9-(Bromomethyl)nonadecane

Cat. No.: B041432

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Audience: Researchers, scientists, and drug development professionals.

Introduction

9-(Bromomethyl)nonadecane is a halogenated hydrocarbon with significant applications in organic synthesis.^{[1][2][3]} Its utility often lies in its role as an intermediate for creating more complex molecules, particularly in the development of conjugated polymers for electrochromic and photovoltaic applications.^{[1][2][3]} A precise understanding of its molecular weight is fundamental for stoichiometric calculations in reaction chemistry, analytical characterization, and material science. This document provides a detailed breakdown of the molecular weight determination for **9-(Bromomethyl)nonadecane**.

Core Data: Molecular Formula and Weight

The essential physicochemical properties of **9-(Bromomethyl)nonadecane** are rooted in its elemental composition. The accepted molecular formula for this compound is $C_{20}H_{41}Br$.^{[1][3][4]} Based on this formula, the molecular weight is approximately 361.4 g/mol.^[4] Different sources may report slightly varied weights, such as 361.44 g/mol or 361.45 g/mol, due to rounding of atomic mass values.^{[1][2][3]}

Experimental Protocol: Molecular Weight Calculation

The molecular weight of a compound is determined by the sum of the atomic weights of its constituent atoms. This protocol outlines the standardized procedure for calculating the molecular weight of **9-(Bromomethyl)nonadecane** from its molecular formula.

Methodology:

- **Identify the Molecular Formula:** The first step is to ascertain the correct molecular formula, which is $C_{20}H_{41}Br$.^{[1][3][4]} This indicates the molecule contains 20 carbon atoms, 41 hydrogen atoms, and 1 bromine atom.
- **Obtain Standard Atomic Weights:** Utilize the standard atomic weights for each element as established by the International Union of Pure and Applied Chemistry (IUPAC). The atomic mass of an element is a weighted average of its naturally occurring isotopes.^{[5][6]}
 - Carbon (C): ~ 12.011 amu^[7]
 - Hydrogen (H): ~ 1.008 amu^{[8][9][10][11]}
 - Bromine (Br): ~ 79.904 amu^{[12][13]}
- **Calculate Total Mass for Each Element:** Multiply the number of atoms of each element by its standard atomic weight.
 - Total Mass of Carbon = 20 atoms \times 12.011 amu/atom
 - Total Mass of Hydrogen = 41 atoms \times 1.008 amu/atom
 - Total Mass of Bromine = 1 atom \times 79.904 amu/atom
- **Sum the Elemental Masses:** Add the total masses of each element to arrive at the final molecular weight. The unit, atomic mass units (amu), is numerically equivalent to grams per mole (g/mol) for macroscopic quantities.

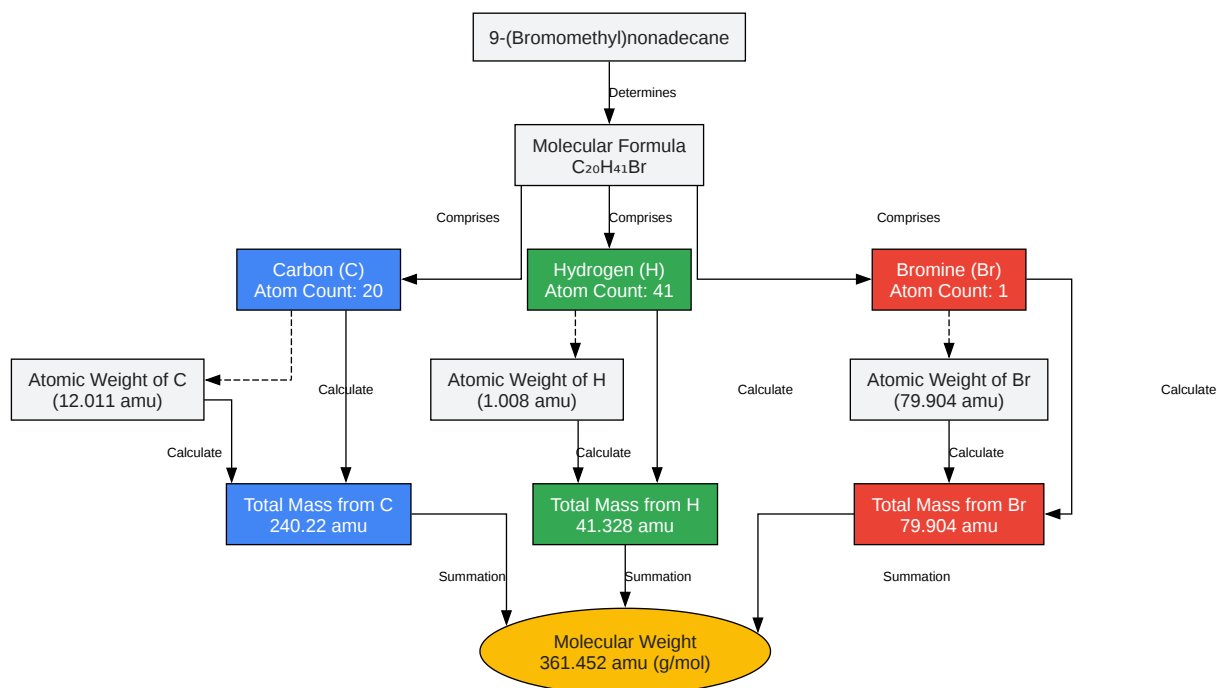
Data Presentation: Summary of Atomic Contributions

The following table summarizes the quantitative data used in the molecular weight calculation for **9-(Bromomethyl)nonadecane**.

Element	Symbol	Atomic Count	Standard Atomic Weight (amu)	Total Contribution to Molecular Weight (amu)
Carbon	C	20	12.011[7][14]	240.22
Hydrogen	H	41	1.008[8][9][15]	41.328
Bromine	Br	1	79.904[12][16][17]	79.904
Total	C ₂₀ H ₄₁ Br	62	361.452	

Visualization of Calculation Workflow

The logical process for determining the molecular weight is depicted in the following diagram. It illustrates the dependence of the final value on the compound's elemental formula and the standard atomic weights of its components.



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Caption: Workflow for calculating the molecular weight of **9-(Bromomethyl)nonadecane**.

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- To cite this document: BenchChem. [Technical Guide: Molecular Weight of 9-(Bromomethyl)nonadecane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b041432#9-bromomethyl-nonadecane-molecular-weight]

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